

benzylboronic acid pinacol ester physical appearance and form

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

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Benzylboronic Acid Pinacol Ester: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the physical and chemical properties of **benzylboronic acid pinacol ester**, a versatile reagent in modern organic synthesis. Its role in palladium-catalyzed cross-coupling reactions has made it a valuable building block in the synthesis of complex molecules, particularly in the field of drug discovery and development.

Core Physical and Chemical Properties

Benzylboronic acid pinacol ester, with the chemical formula $C_{13}H_{19}BO_2$ and a molecular weight of 218.10 g/mol, is a key organoboron compound. Its physical state can be variable, being described as both a solid-liquid mixture and a liquid. This variability may depend on the purity of the substance and the ambient temperature.

The appearance of **benzylboronic acid pinacol ester** is generally reported as a colorless to off-white or pale yellow substance.^{[1][2]} When in liquid form, it is described as a clear to faintly turbid liquid.^{[2][3]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative physical and chemical data for **benzylboronic acid pinacol ester** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₃ H ₁₉ BO ₂	[2]
Molecular Weight	218.103 g/mol	[4]
Boiling Point	65°C at 0.15 mmHg	[4][5]
Density	0.980 g/mL at 25°C	[5]
Refractive Index	1.4850-1.4910 at 20°C	[2]
Solubility	Insoluble in water	[4][6]

Experimental Protocols: Suzuki-Miyaura Cross-Coupling

A primary application of **benzylboronic acid pinacol ester** is in the Suzuki-Miyaura cross-coupling reaction to form a new carbon-carbon bond. The following is a representative experimental protocol for the synthesis of a biphenyl compound using **benzylboronic acid pinacol ester** and an aryl halide.

Objective: To synthesize a substituted biphenyl via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **Benzylboronic acid pinacol ester**
- Aryl halide (e.g., bromobenzene)
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)
- Aqueous sodium carbonate (Na₂CO₃) solution (1.2 M)

- n-Propanol
- Ethyl acetate
- Hexanes
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware and equipment

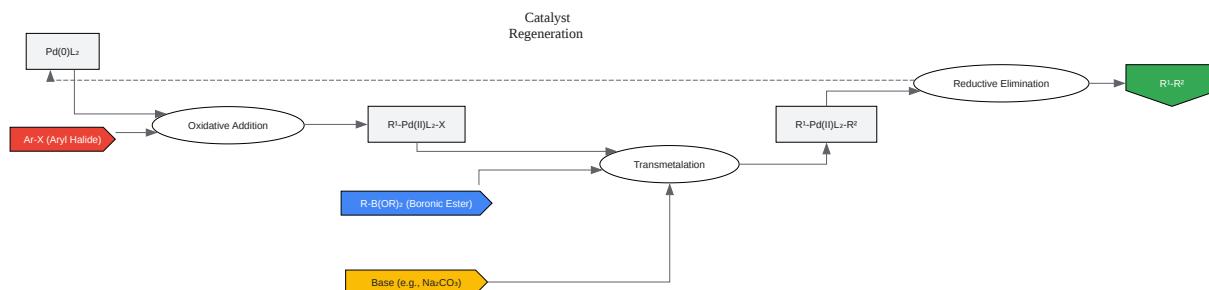
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a condenser, combine the aryl halide (1.0 equivalent), **benzylboronic acid pinacol ester** (1.1 equivalents), and n-propanol.
- **Catalyst and Base Addition:** To the stirred solution, add palladium(II) acetate (e.g., 0.01 equivalents), triphenylphosphine (e.g., 0.04 equivalents), and the aqueous sodium carbonate solution.
- **Inert Atmosphere:** Purge the reaction mixture with an inert gas, such as nitrogen or argon, for several minutes.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).

- Workup: Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with water and transfer it to a separatory funnel.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization, typically from a solvent system like hexanes/ethyl acetate, to yield the desired biphenyl product.

Visualizing the Suzuki-Miyaura Coupling Pathway

The following diagram illustrates the catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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- To cite this document: BenchChem. [benzylboronic acid pinacol ester physical appearance and form]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1364834#benzylboronic-acid-pinacol-ester-physical-appearance-and-form>

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